Enhancing the metabolic stability of 4-(2-Chlorophenyl)oxane-4-carboxylic acid

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Compound of Interest

Compound Name:	*4-(2-Chlorophenyl)oxane-4-carboxylic acid*
CAS No.:	*1250507-53-9*
Cat. No.:	*B1421955*

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Welcome to the Metabolic Stability Optimization Hub for **4-(2-Chlorophenyl)oxane-4-carboxylic acid**.

I am Dr. Aris, your Senior Application Scientist. Below you will find a technical support framework designed to troubleshoot high clearance issues associated with this specific scaffold. This guide treats the molecule not just as a chemical structure, but as a dynamic entity within a biological system.

Quick Navigation

Diagnostic Triage: Is it Phase I or Phase II?

User Query:"My compound shows high clearance in human hepatocytes (

), but it appears stable in liver microsomes. What is happening?"

Technical Analysis: This discrepancy is the hallmark of Phase II metabolism dominance.

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- Microsomes (HLM): Primarily contain CYP450 enzymes (Phase I). They lack the cytosolic cofactors (UDP-glucuronic acid) required for glucuronidation unless specifically supplemented.
- Hepatocytes: Contain the full complement of Phase I and Phase II enzymes.

If your compound is stable in HLM but labile in hepatocytes, the carboxylic acid tail is likely undergoing rapid acyl glucuronidation mediated by UGT enzymes (e.g., UGT1A1, UGT2B7).

Diagnostic Workflow

Use the following logic flow to pinpoint your metabolic soft spot.

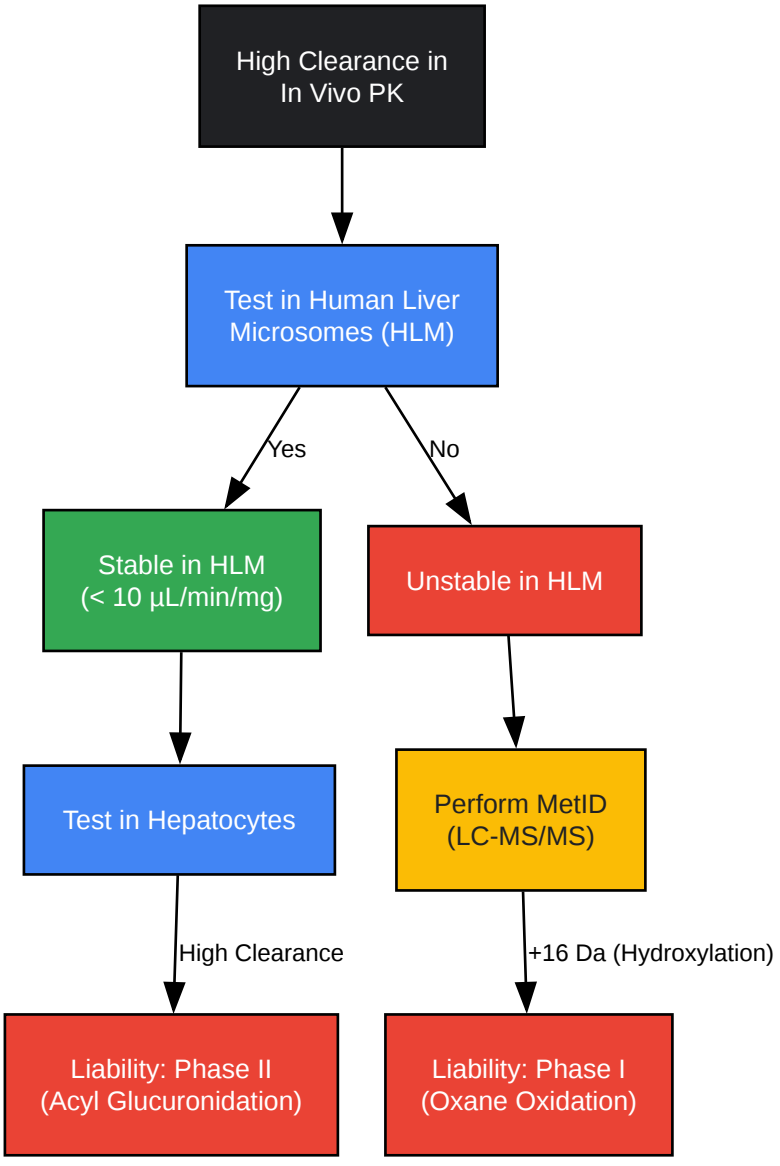

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Figure 1: Diagnostic decision tree to isolate metabolic liabilities.

Module A: Stabilizing the Carboxylic Acid (Phase II)

User Query:"We confirmed acyl glucuronide formation. How do we block this without losing potency?"

The Science: Carboxylic acids are prime targets for UGTs, forming acyl glucuronides.[1][2] These are not only clearance liabilities but also safety risks. Acyl glucuronides are reactive electrophiles that can covalently bind to plasma proteins (via transacylation), leading to immune-mediated drug-induced liver injury (DILI) [1].

Troubleshooting Solutions:

Strategy 1: Bioisosteric Replacement

Replace the -COOH with a group that mimics its acidity (pKa ~4-5) and geometry but cannot be glucuronidated.

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Bioisostere	Structure	pKa	Metabolic Impact	Notes
Tetrazole	5-membered ring (CN4H)	~4.5-5.0	High Stability. Eliminates acyl glucuronidation.	Classic replacement (e.g., Losartan). May reduce permeability due to polarity [2].
Oxadiazole	1,2,4-oxadiazol-5(4H)-one	~6.0-7.0	Moderate. Neutral at physiological pH.	Good for improving CNS penetration if the acid is too polar.
Sulfonamide	-SO2NH2	~10.0	High Stability.	Higher pKa reduces potency if ionic interaction is critical.

Strategy 2: Steric Hindrance (Limited Utility Here)

Normally, adding methyl groups alpha to the carbonyl slows UGT attack.

- Constraint: Your molecule has a quaternary carbon at C4. You cannot add alpha-methyls without breaking the ring or changing the core scaffold.
- Recommendation: Focus on Bioisosteres.[3][4]

Module B: Fortifying the Oxane Ring (Phase I)

User Query:"MetID shows a +16 Da metabolite (hydroxylation) and a +14 Da metabolite (oxidation to lactone). How do we stop CYP activity on the ether ring?"

The Science: The tetrahydropyran (oxane) ring is susceptible to CYP450-mediated oxidative attack at the carbon atoms

to the oxygen (positions 2 and 6).

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- H-Abstraction: CYP abstracts a hydrogen from C2 or C6.
- Hydroxylation: Forms a hemiacetal.[5]
- Ring Opening: The hemiacetal is unstable and collapses to a lactone or opens the ring, destroying the pharmacophore [3].

Troubleshooting Solutions:

Strategy 1: Deuteration (The "Heavy Atom" Effect)

Replace the hydrogens at C2 and C6 with Deuterium (D).

- Mechanism: The C-D bond is shorter and stronger than the C-H bond.[6] Breaking it requires significantly more activation energy (Zero Point Energy difference).
- Primary Kinetic Isotope Effect (KIE): If C-H abstraction is the rate-determining step,

  can be 6–10, drastically slowing metabolism [4].

Proposed Analog:2,2,6,6-tetradeutero-**4-(2-chlorophenyl)oxane-4-carboxylic acid**

Strategy 2: Fluorination

Replace hydrogens at C2/C6 with Fluorine.

- Pros: Blocks metabolism completely at that site.
- Cons: The strong electron-withdrawing nature of F will lower the pKa of the distant carboxylic acid (inductive effect) and reduce the basicity of the ether oxygen, potentially altering solubility and target binding [5].

Visualizing the Modification Strategy

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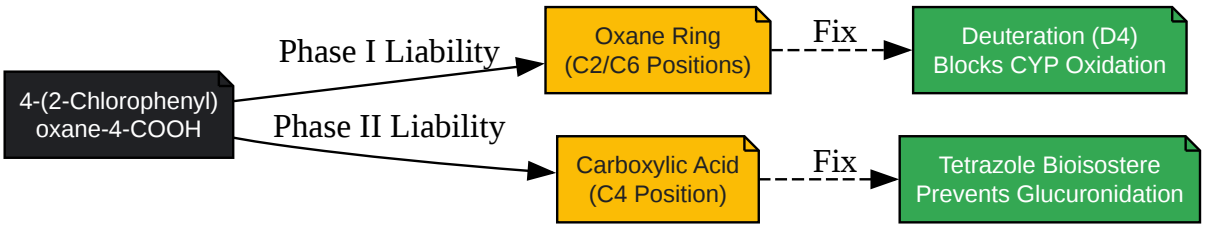

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Figure 2: Strategic structural modifications to enhance stability.

Experimental Protocols

Protocol A: Microsomal Stability Assay (Phase I Check)

Use this to validate the effect of Deuteration on the oxane ring.

- Preparation: Prepare 1 µM test compound in phosphate buffer (pH 7.4) containing 0.5 mg/mL Human Liver Microsomes (HLM).
- Pre-incubation: Equilibrate at 37°C for 5 minutes.
- Initiation: Add NADPH (1 mM final concentration) to start the reaction.
- Sampling: Aliquot 50 µL at t = 0, 5, 15, 30, and 60 minutes.
- Quenching: Immediately dispense into 150 µL ice-cold Acetonitrile (containing internal standard).
- Analysis: Centrifuge (4000g, 20 min) and analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(remaining %) vs. time. Slope =

  .

Protocol B: Hepatocyte Stability Assay (Phase II Check)

Use this to validate Carboxylic Acid Bioisosteres.

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- Thawing: Thaw cryopreserved human hepatocytes using high-viability medium (e.g., HT medium). Ensure viability >75% via Trypan Blue exclusion.
- Incubation: Suspend cells at

  cells/mL. Add test compound (1 µM).
- Timepoints: 0, 15, 30, 60, 120 minutes at 37°C / 5% CO2.
- Quench & Analysis: Same as Protocol A.
- Interpretation: If

  in hepatocytes is

  higher than in microsomes, Phase II conjugation is the driver.

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